

An In-depth Technical Guide to 5-Bromothieno[2,3-b]pyridine

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Compound of Interest

Compound Name: 5-Bromothieno[2,3-b]pyridine

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties and synthesis of novel heterocyclic compounds is paramount. This guide provides a detailed overview of **5-Bromothieno[2,3-b]pyridine**, a key intermediate in the synthesis of various biologically active molecules.

Core Molecular Data

The fundamental properties of **5-Bromothieno[2,3-b]pyridine** are summarized in the table below, providing a ready reference for experimental design and analysis.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrNS	PubChem
Molecular Weight	214.09 g/mol	Sigma-Aldrich
Monoisotopic Mass	212.92477 Da	PubChem[1]
SMILES	<chem>C1=CSC2=NC=C(C=C21)Br</chem>	PubChem[1]
InChIKey	YMOORGYWRBQPDZ-UHFFFAOYSA-N	PubChem[1]
CAS Number	21344-24-1	Sigma-Aldrich

Chemical Structure

The structure of **5-Bromothieno[2,3-b]pyridine**, a bicyclic heteroaromatic compound, consists of a thiophene ring fused to a pyridine ring, with a bromine atom substituted at the 5-position.

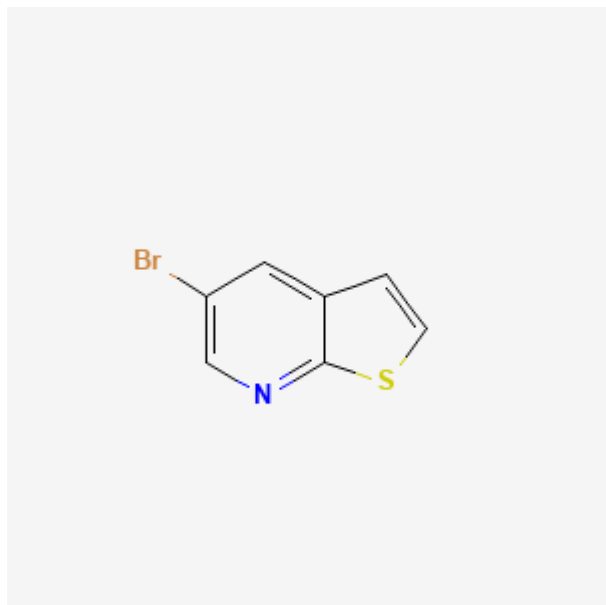


Figure 1. Chemical structure of **5-Bromothieno[2,3-b]pyridine**.

Synthesis and Experimental Protocols

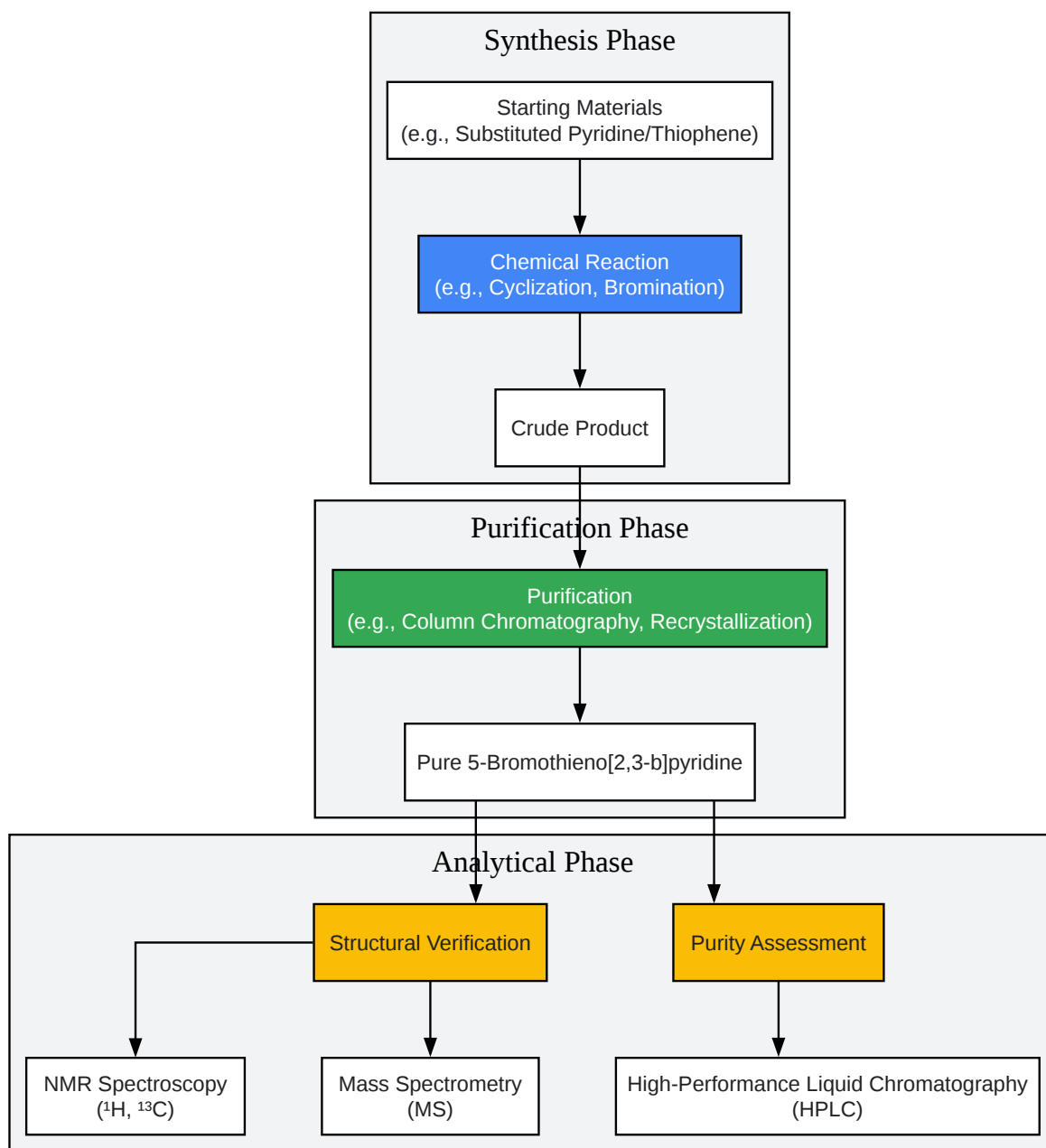
The synthesis of thieno[2,3-b]pyridine derivatives is a significant area of research due to their prevalence in medicinal chemistry. While specific, detailed experimental protocols for the direct synthesis of **5-Bromothieno[2,3-b]pyridine** are proprietary or embedded within broader synthetic schemes in the literature, a general synthetic strategy often involves the cyclization of appropriately substituted pyridine or thiophene precursors.

One common conceptual approach for the synthesis of related thieno[2,3-b]pyridines involves the reaction of a substituted 2-chloronicotinonitrile with a sulfur-containing reagent, followed by cyclization. The bromination of the thieno[2,3-b]pyridine core at a later stage is also a feasible synthetic route.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a generalized workflow for the synthesis and subsequent analysis of a target compound like **5-Bromothieno[2,3-b]pyridine**, a common sequence in

medicinal chemistry and drug development.



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General workflow for synthesis and characterization.

This diagram outlines the logical progression from starting materials to the pure, analytically verified compound. Each stage represents a critical step in the chemical synthesis and quality control process, ensuring the final product meets the required specifications for further research and development.

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References

- 1. PubChemLite - 5-bromothieno[2,3-b]pyridine (C₇H₄BrNS) [pubchemlite.lcsb.uni.lu]
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